

Application Note: ^{13}C -NMR Spectroscopy of D-(+)-Talose- ^{13}C -2

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Compound of Interest

Compound Name: D-(+)-Talose- ^{13}C -2

Cat. No.: B12390722

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Introduction & Scope

D-(+)-Talose is the C-2 epimer of D-galactose and the C-4 epimer of D-mannose. Unlike glucose, which exists predominantly (>99%) in pyranose forms, D-talose exhibits a complex mutarotational equilibrium in aqueous solution containing significant fractions of both pyranose (α/β) and furanose (α/β) tautomers.

The introduction of a ^{13}C -label at position C2 (**D-(+)-Talose- ^{13}C -2**) dramatically alters the NMR acquisition strategy. The C2 resonance becomes the dominant spectral feature, allowing for rapid, high-sensitivity quantification of tautomeric ratios without the long acquisition times required for natural abundance ^{13}C -NMR. This protocol outlines the methodology to prepare, acquire, and analyze this specific isotopologue.

Key Technical Challenges

- **Mutarotation Equilibrium:** The sample must be fully equilibrated to obtain reproducible isomeric ratios.
- **Spectral Overlap:** The four isomers (α -pyr, β -pyr, α -fur, β -fur) have distinct but closely spaced C2 chemical shifts.

- Relaxation Dynamics: The ^{13}C -enrichment at C2 alters relaxation pathways (CSA and dipole-dipole), necessitating optimized inter-pulse delays for quantitative accuracy.

Chemical & Physical Properties

Property	Specification
Compound Name	D-(+)-Talose-2- ^{13}C
Label Position	Carbon-2 (Aldehyde adjacent)
Enrichment	>99 atom % ^{13}C
Molecular Weight	181.16 g/mol (approx., labeled)
Solubility	Highly soluble in Water/D ₂ O
Equilibrium State	Mixture of 4 cyclic hemiacetals + trace acyclic aldehyde

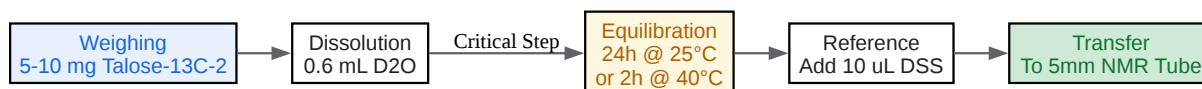
Experimental Protocol

Materials and Reagents

- Analyte: 5–10 mg **D-(+)-Talose- ^{13}C -2**.
- Solvent: Deuterium Oxide (D₂O), 99.9% D.
- Internal Standard: DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) or TSP (sodium trimethylsilylpropanesulfonate) for chemical shift referencing (0.00 ppm).
- NMR Tube: 5 mm high-precision borosilicate glass (e.g., Wilmad 535-PP).

Sample Preparation Workflow

Rationale: Talose mutarotates slowly compared to some sugars. Immediate analysis after dissolution will yield a spectrum dominated by the crystalline form (usually α -pyranose), leading to incorrect quantitation.



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Figure 1: Sample preparation workflow emphasizing the mandatory equilibration step to stabilize tautomeric ratios.

Instrument Configuration (500 MHz+)

- Probe: 5 mm Broadband Observe (BBO) or CryoProbe optimized for ^{13}C sensitivity.
- Temperature: 298 K (25.0 °C) $\pm$ 0.1 K. Temperature stability is vital as tautomeric equilibria are temperature-dependent.

Acquisition Parameters (Bruker Standard)

Parameter	Value	Rationale
Pulse Sequence	zgig (Inverse Gated) or zgpg30	zgig suppresses NOE for quantitative accuracy; zgpg30 maximizes S/N for detection.
Spectral Width (SW)	240 ppm	Covers carbonyls (acyclic form ~205 ppm) and methyl standards (0 ppm).
Transmitter Offset (O1P)	100 ppm	Centers the window on the carbohydrate region.
Relaxation Delay (D1)	10–20 s	Critical: Although C2 is protonated (fast relaxation), ¹³ C- ¹³ C dipole relaxation is absent (unless uniformly labeled). A long D1 ensures full magnetization recovery for accurate integration of isomers.
Acquisition Time (AQ)	1.0–1.5 s	Sufficient for high digital resolution.
Scans (NS)	16–64	Low scan count is possible due to >99% enrichment (approx. 100x sensitivity gain over natural abundance).
Decoupling	WALTZ-16	Standard proton decoupling during acquisition.

Data Processing & Analysis

Processing Steps

- Window Function: Apply an exponential multiplication (EM) with Line Broadening (LB) = 0.3–0.5 Hz.

- **Phasing:** Perform manual phasing. The high intensity of C2 signals can make automated phasing algorithms erratic.
- **Baseline Correction:** Apply a polynomial baseline correction (Bernstein polynomial, order 3-5) to ensure accurate integration.
- **Referencing:** Set the DSS methyl signal to 0.00 ppm.

Spectral Interpretation (The "Fingerprint")

In a natural abundance spectrum, all carbons (C1-C6) appear with equal probability. In D-Talose-13C-2, the spectrum will be dominated by four intense signals in the 70–75 ppm region, corresponding to the C2 positions of the four isomers.

- **C2 Chemical Shift Region:** 70.0 – 75.0 ppm.
- **Coupling Patterns:**
 - $1J(C2, H2)$: Decoupled (singlet).
 - $1J(C2, C1)$ / $1J(C2, C3)$: Not observed (unless C1/C3 are also labeled).
 - **Result:** The signals appear as sharp singlets.

Expected Isomeric Distribution (Equilibrium in D2O at 25°C)

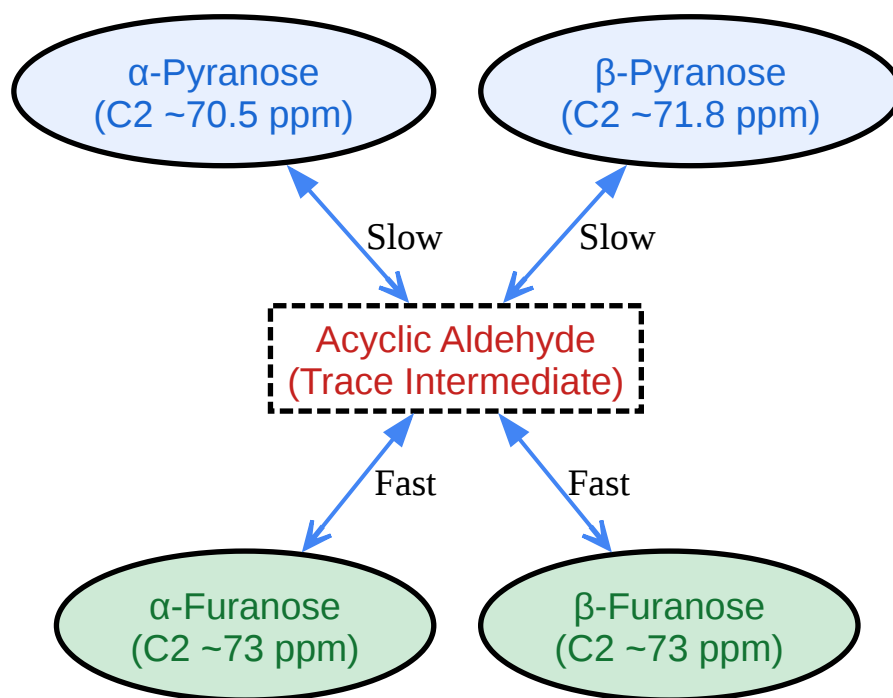
Unlike Glucose, Talose has a high furanose content.

Isomer	Approx. Abundance (%)	Expected C2 Shift (ppm)*
α -D-Talopyranose	~29%	~70.5
β -D-Talopyranose	~20%	~71.8
α -D-Talofuranose	~20%	~72-74
β -D-Talofuranose	~11%	~72-74

*Note: Exact shifts are solvent/temperature dependent. Assignment should be confirmed via HSQC if absolute isomer identification is required.

Mutarotation Pathway Diagram

Understanding the connectivity helps in assigning the signals if exchange spectroscopy (EXSY) is performed.



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Figure 2: Mutarotation equilibrium of D-Talose. The acyclic form acts as the intermediate.[1]
Furanose ring opening/closing is generally faster than pyranose.[2]

Troubleshooting & Validation

Self-Validating the Protocol

- Check 1 (Equilibrium): Acquire a spectrum at $t=0$ and $t=24\text{h}$. If the peak ratios change, the sample was not at equilibrium.
- Check 2 (Quantitative Accuracy): The sum of the integrals of the four C2 peaks should account for >95% of the total signal intensity in the carbohydrate region.
- Check 3 (Purity): A signal at ~205 ppm indicates a high concentration of the acyclic aldehyde, which is rare but possible in high temperatures or specific pH conditions.

Common Artifacts

- Broadening: If C2 peaks are broad, check for paramagnetic impurities or poor temperature regulation (chemical exchange broadening).
- Satellites: Tiny sidebands (0.55% height) may be visible due to coupling with natural abundance C1/C3, but these are negligible for standard analysis.

References

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